

Personal protective equipment for handling 4-Bromo-6-methoxy-2-methylquinoline

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Compound of Interest

Compound Name:	4-Bromo-6-methoxy-2-methylquinoline
Cat. No.:	B1285067

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Comprehensive Safety and Handling Guide: 4-Bromo-6-methoxy-2-methylquinoline

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **4-Bromo-6-methoxy-2-methylquinoline**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier:

Property	Value
Chemical Name	4-Bromo-6-methoxy-2-methylquinoline
CAS Number	856095-00-6 [1] [2] [3]
Molecular Formula	C ₁₁ H ₁₀ BrNO [3]
Molecular Weight	252.11 g/mol [3]

Hazard Summary:

4-Bromo-6-methoxy-2-methylquinoline is classified as a hazardous substance. It is toxic if swallowed and can cause serious eye damage[\[1\]](#)[\[2\]](#)[\[3\]](#).

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent skin, eye, and respiratory exposure.

PPE Category	Item	Standard/Specification	Purpose
Eye and Face Protection	Safety Goggles	ANSI Z87.1 compliant	Protects against chemical splashes and airborne particles.
Face Shield	To be worn over safety goggles	Provides full-face protection during procedures with a high risk of splashing or aerosol generation.	
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves	Prevents direct skin contact with the chemical. For extended contact, consult the glove manufacturer's resistance guide.
Body Protection	Laboratory Coat	Flame-resistant (e.g., Nomex® or 100% cotton)	Protects skin and personal clothing from contamination. Must be fully buttoned.
Full-Length Pants	N/A	Covers the lower body to prevent skin exposure.	
Closed-Toe Shoes	Made of a non-porous material	Protects feet from spills and falling objects.	
Respiratory Protection	NIOSH-approved respirator	Required if handling outside of a fume hood or if dust/aerosols are generated	Prevents inhalation of harmful dust or vapors.

Operational Plan: Step-by-Step Handling Procedures

Adherence to strict operational protocols is crucial to minimize exposure and prevent contamination.

Engineering Controls:

- **Fume Hood:** All weighing, handling of the solid compound, and preparation of solutions must be conducted in a certified chemical fume hood.
- **Safety Stations:** Ensure that a safety shower and eyewash station are readily accessible and in good working order.

Standard Operating Procedures:

- **Preparation:**
 - Before handling the compound, ensure all necessary PPE is donned correctly.
 - Prepare the work area within the fume hood by covering the surface with absorbent, disposable bench paper.
- **Weighing and Transfer:**
 - Use anti-static weigh paper or a tared container to weigh the solid compound.
 - Handle the compound carefully to avoid generating dust. Use a spatula for all transfers.
- **Solution Preparation:**
 - If preparing a solution, slowly add the solid to the solvent in a suitable container within the fume hood.
 - Keep the container capped when not in use to prevent the release of vapors.
- **Post-Handling:**

- Thoroughly clean the work area after handling is complete.
- Wipe down all surfaces with an appropriate decontaminating solution.
- Remove and dispose of contaminated PPE as hazardous waste.
- Wash hands and any exposed skin thoroughly with soap and water after completing the work.

Disposal Plan

Chemical waste containing **4-Bromo-6-methoxy-2-methylquinoline** must be treated as hazardous waste.

- Waste Segregation and Collection:
 - Solid Waste: Collect any unused solid compound, contaminated weigh paper, and other solid materials in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: Collect solutions containing the compound in a separate, labeled hazardous waste container for halogenated organic solvents.
 - Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste stream.
- Labeling and Storage:
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**4-Bromo-6-methoxy-2-methylquinoline**".
 - Store waste containers in a designated, secure area away from incompatible materials.
- Final Disposal:
 - Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
 - Do not dispose of this chemical down the drain or in regular trash.

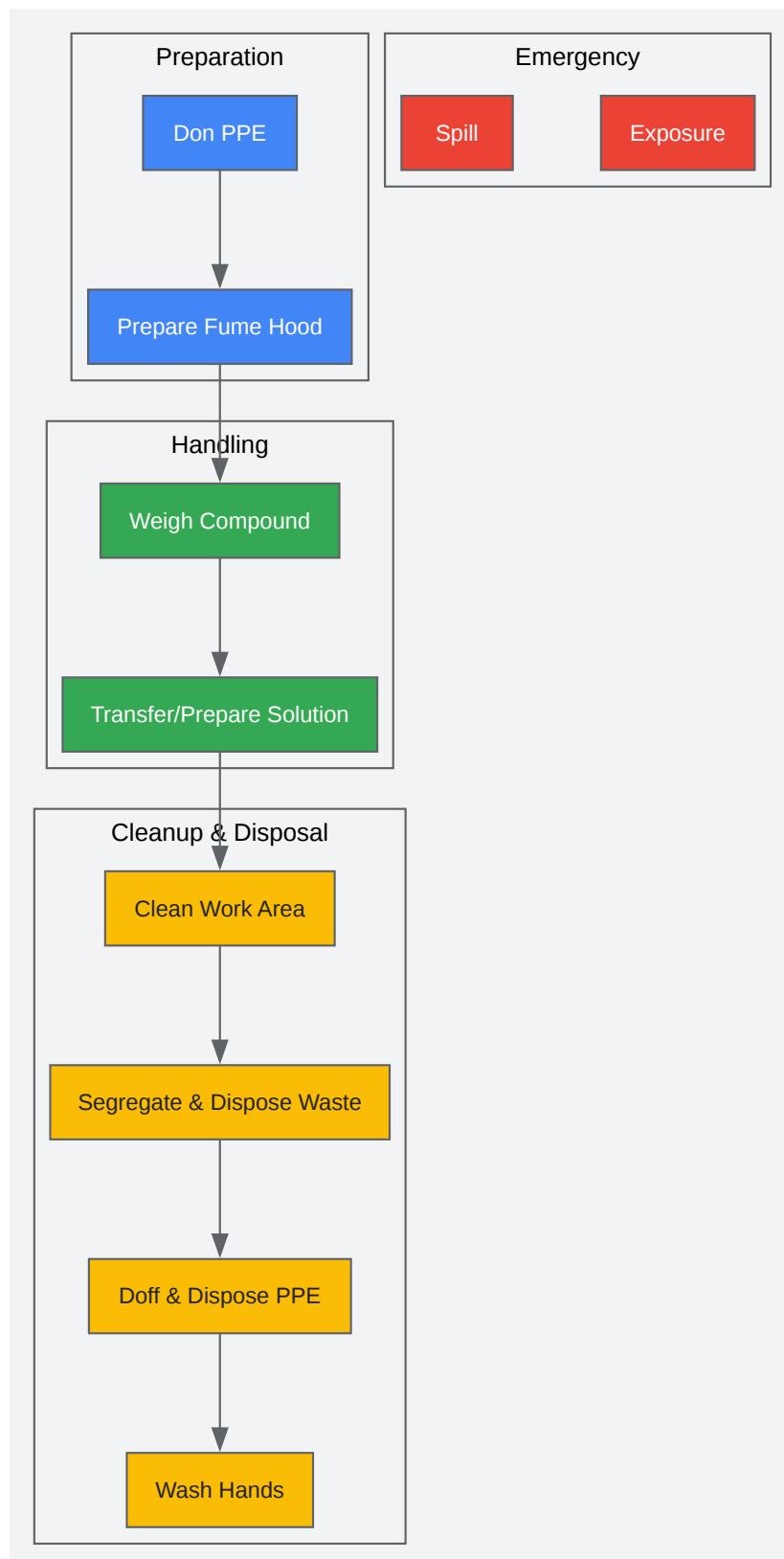
Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately rinse with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][2]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. Consult a doctor if irritation persists.[1][2]
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][2]

In Case of a Spill:

- Evacuate personnel to a safe area.
- Wear appropriate PPE, including respiratory protection.
- Avoid dust formation.
- Sweep up the spilled solid and place it into a suitable, closed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

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